Structural Elucidation of 5-Bromo-4-cyclopropylthiazole: A Comparative Spectroscopic Guide

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Compound of Interest

Compound Name:	*5-Bromo-4-cyclopropylthiazole*
CAS No.:	*1243839-07-7*
Cat. No.:	*B567223*

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Executive Summary

In the development of thiazole-based kinase inhibitors and antivirals, the **5-bromo-4-cyclopropylthiazole** scaffold acts as a critical electrophilic intermediate for Suzuki-Miyaura or Buchwald-Hartwig couplings. However, the regioselectivity of bromination on the thiazole ring is a frequent point of failure.

While LC-MS provides rapid confirmation of the molecular formula and halogenation state, it cannot definitively distinguish between the desired 5-bromo product and the thermodynamic 2-bromo isomer or poly-brominated byproducts.

This guide establishes 1H NMR as the primary tool for regiochemical assignment, supported by HMBC for definitive structural proof. We compare these modalities against alternatives to provide a self-validating protocol for structural confirmation.

Strategic Comparison of Analytical Modalities

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The following table evaluates available techniques based on their ability to resolve the specific structural challenges of **5-bromo-4-cyclopropylthiazole**.

Feature	1H NMR (400+ MHz)	LC-MS (ESI+)	FT-IR	X-Ray Crystallography
Primary Utility	Regiochemistry & Purity	Formula & Halogen Count	Functional Group Check	Absolute Configuration
Differentiation	High: Distinguishes C2-H vs C5-H	Low: Isomers have identical mass	Low: C-Br stretch is ambiguous	Definitive
Throughput	Medium (10-15 min)	High (2-5 min)	High (2 min)	Very Low (Days/Weeks)
Sample Req.	~5 mg (Dissolved)	<1 mg (Dissolved)	Solid/Oil	Single Crystal (Difficult for oils)
Verdict	GOLD STANDARD	REQUIRED SCREEN	SUPPORTING	OVERKILL (Unless solid)

Detailed Experimental Protocol

Synthesis Context (The "Why")

The standard synthesis involves the bromination of 4-cyclopropylthiazole using N-Bromosuccinimide (NBS).

- Mechanism: Electrophilic Aromatic Substitution (EAS).
- Regioselectivity: The C5 position is electronically favored over C2. However, steric hindrance from the C4-cyclopropyl group can occasionally push reactivity or lead to dibromination if stoichiometry is uncontrolled.

Step-by-Step Characterization Workflow

Step 1: Rapid LC-MS Screening Before consuming NMR time, verify the reaction progress.

- Protocol: Dilute 5 µL of reaction mixture in MeCN. Inject on C18 column.

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- Success Criteria:
  - Observation of parent ion [M+H]+ = 204/206.
  - Isotope Pattern: A distinct 1:1 doublet intensity ratio (characteristic of 79Br and 81Br).
  - Failure Mode: A 1:2:1 pattern indicates dibromination (M+H ~284).

Step 2: NMR Sample Preparation

- Solvent Choice:DMSO-d6 is preferred over CDCl3 for thiazoles to prevent overlap of the cyclopropyl region with water/grease peaks and to induce a slight downfield shift of the acidic C2-H, separating it from aromatic impurities.
- Concentration: 5–10 mg in 0.6 mL solvent. Filter if any solids (succinimide) remain.

Step 3: 1H NMR Acquisition & Logic Check Run a standard 16-scan proton experiment. Apply the following logic to confirm structure:

- Locate the C2-H: Look for a sharp singlet downfield (~8.8 – 9.0 ppm).
  - If present: The C2 position is open. (Good).
  - If absent: You have made the 2-bromo isomer or 2,5-dibromo product.
- Check for C5-H Loss: Look at the aromatic region (~7.0 – 7.5 ppm).
  - Target: This region should be SILENT (empty).
  - If signal exists: Starting material is unreacted, or bromination occurred at the wrong carbon.
- Cyclopropyl Integrity: Confirm multiplets at 0.8–1.0 ppm (4H) and 1.9–2.1 ppm (1H).

Step 4: 2D NMR (HMBC) - The "Deal Closer" If the 1H NMR is ambiguous due to impurities, run a 1H-13C HMBC.

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- Critical Correlation: The Cyclopropyl methine proton (CH) should show a strong correlation to the C4 quaternary carbon and the C5 quaternary carbon (bearing the Br). It should not correlate strongly to C2.

Data Presentation: Expected Spectral Values

Table 1: 1H NMR Chemical Shift Comparison (DMSO-d6)

Proton Assignment	Starting Material **(4-Cyclopropylthiazole)**	Product **(5-Bromo-4-cyclopropylthiazole)**	Shift Effect
C2-H (Thiazole)	δ 8.95 (d, J=2.0 Hz)	δ 9.02 (s)	Loss of coupling, slight deshielding.
C5-H (Thiazole)	δ 7.35 (d, J=2.0 Hz)	ABSENT	Replaced by Bromine.
Cyclopropyl (-CH)	δ 2.05 (m)	δ 1.95 (m)	Shielding effect due to steric crowding.
Cyclopropyl (-CH2)	δ 0.90 (m)	δ 0.95 (m)	Minimal change.

Table 2: Mass Spectrometry Fragments (ESI+)

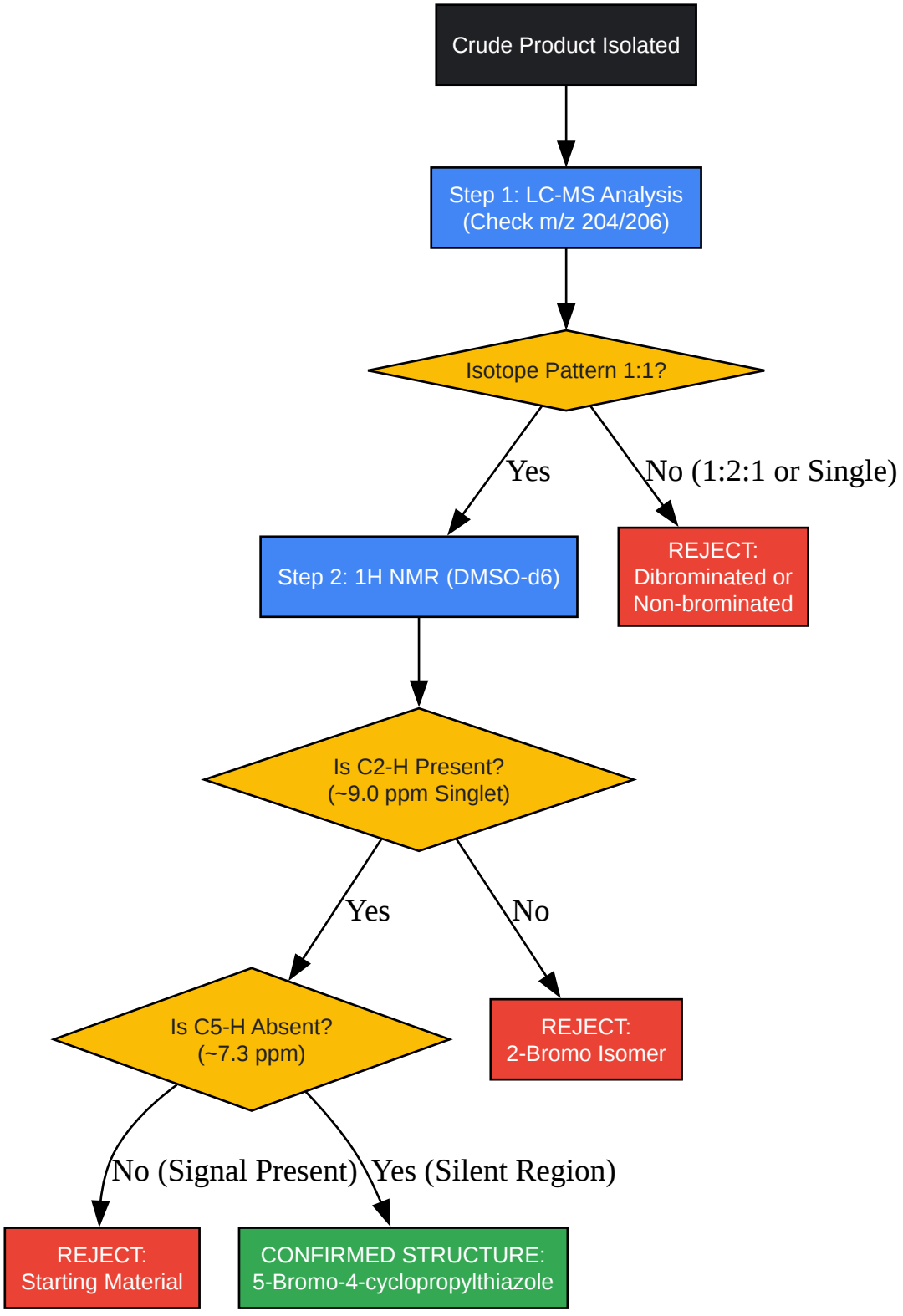
Ion	**m/z (Theoretical)**	**Pattern**	**Interpretation**
[M+H]+	203.9 / 205.9	1:1 Ratio	Monobrominated Product (Confirmed).
[M+H]+	126.0	Single Peak	Starting Material (No Br).
[M+H]+	282 / 284 / 286	1:2:1 Ratio	Dibrominated Impurity.

Visualization of Analytical Logic

Diagram 1: Structural Confirmation Decision Tree

This diagram illustrates the logical flow a chemist should follow to accept or reject a batch based on spectral data.

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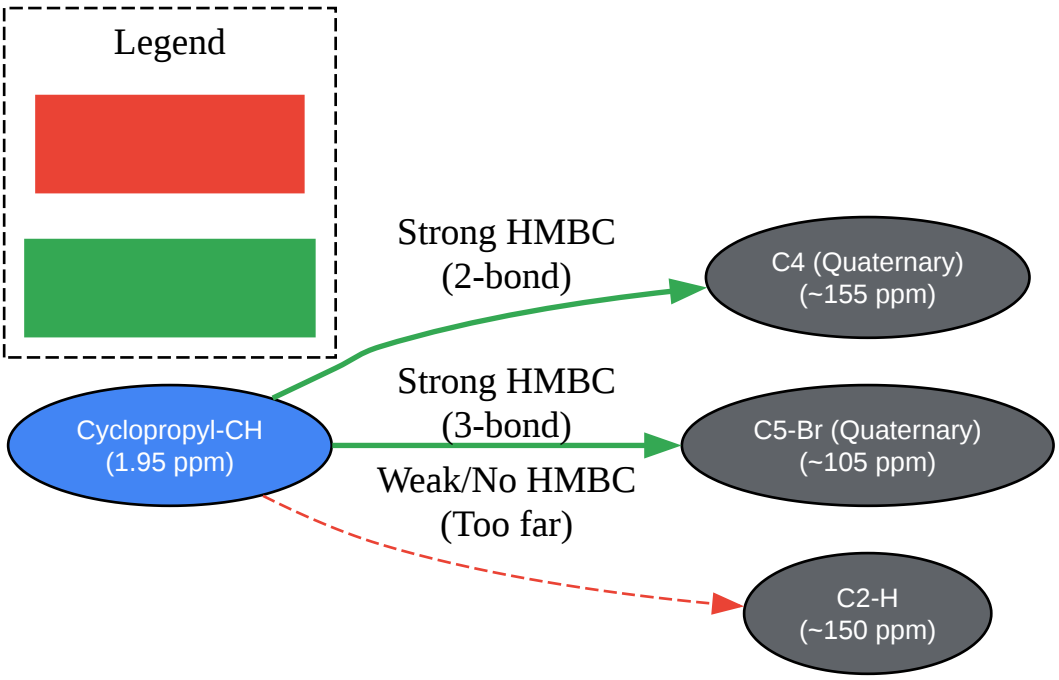
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Caption: Decision tree for validating regiochemistry using MS isotopes and NMR signals.

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Diagram 2: HMBC Correlation Map

Visualizing the definitive 2D-NMR connectivity that rules out isomers.



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Caption: Key HMBC correlations. The Cyclopropyl proton correlates to C4 and C5, confirming the ring is attached at C4.

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